

# Holmium-166: A Technical Guide to its Decay Characteristics and Emissions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Holmium-166

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**Holmium-166** ( $^{166}\text{Ho}$ ) is a radionuclide of significant interest in therapeutic nuclear medicine, primarily due to its favorable decay properties. This technical guide provides an in-depth overview of the decay characteristics and emissions of  $^{166}\text{Ho}$ , presenting quantitative data in a structured format, outlining experimental methodologies for its characterization, and visualizing key processes. This information is crucial for dosimetry calculations, treatment planning, and the development of novel radiopharmaceuticals.

## Core Decay Properties of Holmium-166

**Holmium-166** is a beta-emitting radionuclide with a relatively short half-life, making it suitable for targeted radiotherapy applications. It decays exclusively via beta-minus ( $\beta^-$ ) emission to stable Erbium-166 ( $^{166}\text{Er}$ ).<sup>[1]</sup> The key decay characteristics are summarized in the table below.

Property	Value and Units
Half-life ( $T_{1/2}$ )	$26.824 \pm 0.012$ hours
Decay Mode	100% Beta-minus ( $\beta^-$ )
Q-value ( $\beta^-$ decay)	$1854.7 \pm 0.9$ keV
Parent Nuclide	$^{166}\text{Ho}$
Daughter Nuclide	$^{166}\text{Er}$ (stable)
Spin and Parity	0-
Production Methods	Neutron activation of $^{165}\text{Ho}$ , Decay of $^{166}\text{Dy}$

## Emissions of Holmium-166

The therapeutic efficacy of  $^{166}\text{Ho}$  is primarily attributed to its high-energy beta emissions, which deliver a cytotoxic radiation dose to targeted tissues. Additionally, it emits gamma rays that are suitable for imaging and dosimetry.

### Beta ( $\beta^-$ ) Emissions

**Holmium-166** decays to eight excited states of Erbium-166, as well as directly to its ground state.<sup>[1]</sup> The two most probable beta transitions account for approximately 99% of all decays. The details of the primary beta emissions are provided below.

Beta Transition	Maximum Energy ( $E_{\beta\text{max}}$ ) [keV]	Average Energy ( $E_{\beta\text{avg}}$ ) [keV]	Branching Ratio (%)
$\beta_0$	$1854.9 \pm 0.9$	$670.3 \pm 0.4$	$49.9 \pm 0.8$
$\beta_1$	$1774.3 \pm 0.9$	$634.9 \pm 0.4$	$48.8 \pm 0.8$
$\beta_2$	$414.9 \pm 0.9$	$122.9 \pm 0.3$	$0.9 \pm 0.1$

### Gamma ( $\gamma$ ) and X-ray Emissions

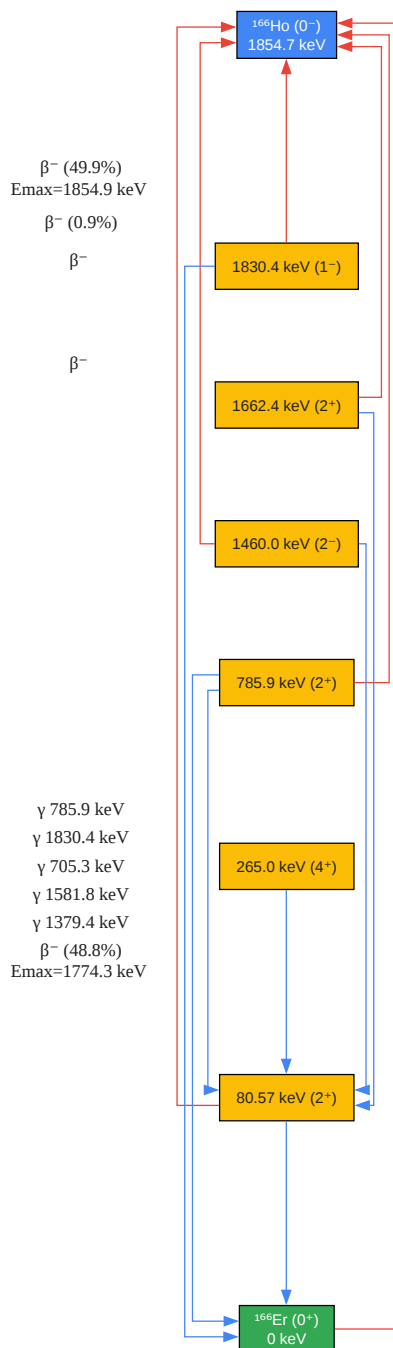
Following beta decay to the excited states of  $^{166}\text{Er}$ , the daughter nucleus de-excites by emitting gamma rays. The most prominent gamma emission at 80.57 keV is particularly useful for

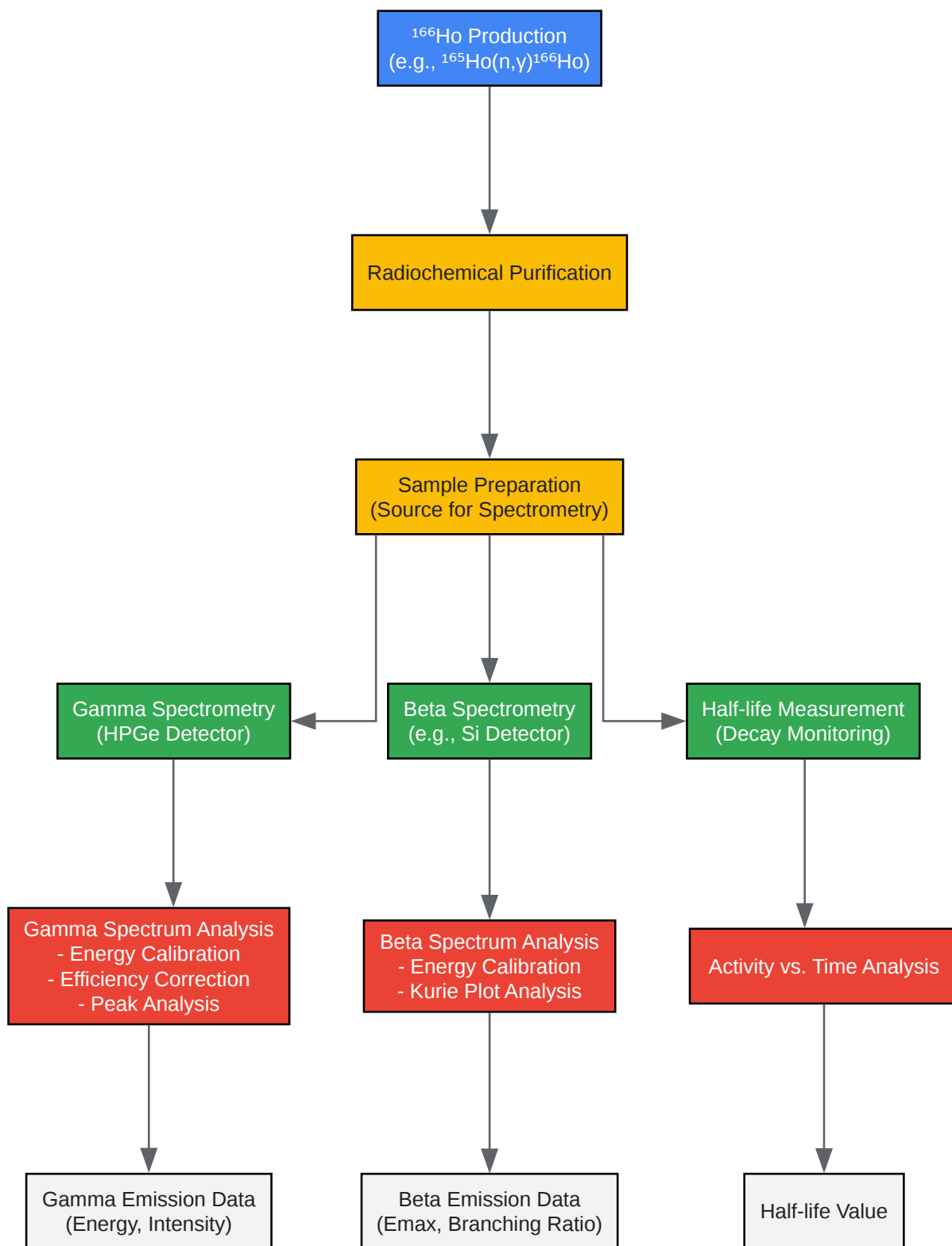
SPECT imaging, allowing for post-administration visualization and dosimetry.<sup>[2][3]</sup> A summary of the most significant gamma and X-ray emissions is presented below.

Emission Type	Energy (keV)	Emission Probability (%)
Gamma	80.57	6.7 ± 0.1
Gamma	1379.40	0.9 ± 0.0
Gamma	1581.00	0.2 ± 0.0
K $\alpha$ <sub>1</sub> X-ray	49.13	3.2 ± 0.1
K $\alpha$ <sub>2</sub> X-ray	47.55	1.8 ± 0.1
K $\beta$ <sub>1</sub> X-ray	55.76	0.8 ± 0.0

## Holmium-166 Decay Scheme

The decay of **Holmium-166** to Erbium-166 involves transitions to several energy levels of the daughter nucleus. The simplified decay scheme below illustrates the primary beta decays and the subsequent gamma emissions.





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## References

- 1. A new evaluation of the decay data for  $^{166}\text{Ho}$  - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Holmium-166 Radioembolization: Current Status and Future Prospective - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. The various therapeutic applications of the medical isotope holmium-166: a narrative review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Holmium-166: A Technical Guide to its Decay Characteristics and Emissions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195350#holmium-166-decay-characteristics-and-emissions>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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